

Propyl b-D-glucuronide molecular weight and formula

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Compound of Interest

Compound Name: *Propyl b-D-glucuronide*

CAS No.: *17685-07-3*

Cat. No.: *B1147520*

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An In-Depth Technical Guide to Propyl β -D-glucuronide: Molecular Properties and Bioanalytical Applications

Abstract

This technical guide provides a comprehensive overview of Propyl β -D-glucuronide, a key analytical standard in the field of drug metabolism and toxicology. We will dissect its core molecular properties, including its precise molecular weight and chemical formula, and place it within the critical biochemical context of glucuronidation—the most significant Phase II metabolic pathway for xenobiotics. This document is designed for researchers, scientists, and drug development professionals, offering not only foundational knowledge but also practical, field-proven insights into its application. A detailed experimental protocol for the enzymatic hydrolysis of glucuronides for quantitative analysis is provided, complete with self-validating controls to ensure data integrity.

Core Molecular Profile of Propyl β -D-glucuronide

Propyl β -D-glucuronide is the metabolic product of propanol conjugation with D-glucuronic acid. While it is a metabolite of a simple short-chain alcohol, its true value in the laboratory lies in its

role as a non-natural reference standard.^[1] It is used for the calibration and quantification of other glucuronide metabolites, particularly in chromatographic and mass spectrometric analyses.^[1] Its well-defined chemical and physical properties make it an ideal compound for method development and as an internal standard in complex biological matrices.

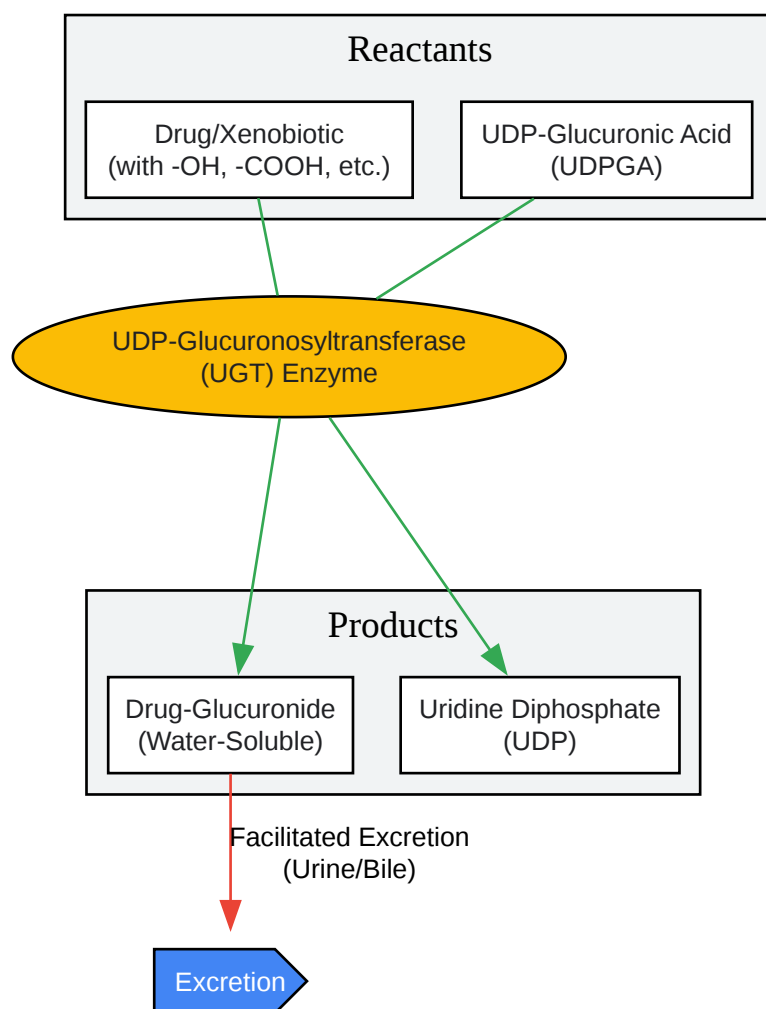
Key Physicochemical Data

The fundamental properties of Propyl β -D-glucuronide are summarized below. Accuracy in these values is paramount for high-resolution mass spectrometry, preparation of standard solutions, and stoichiometric calculations.

Property	Value	Source(s)
Chemical Formula	C ₉ H ₁₆ O ₇	^[2] ^[3] ^[4]
Molecular Weight	236.22 g/mol	^[2] ^[3] ^[4]
Accurate Mass	236.0896 Da	^[2] ^[4]
CAS Number	17685-07-3	^[2] ^[3] ^[4]
Synonyms	Propyl β -D-Glucopyranosiduronic Acid	^[2]
Physical Format	Typically a neat or light beige solid	^[2] ^[3]
Storage Temperature	+4°C	^[2]

Chemical Structure

The structure consists of a propyl group attached via a β -glycosidic bond to the C1 position of D-glucuronic acid. This β -configuration is crucial as it is the stereochemistry recognized by β -glucuronidase enzymes used in sample preparation.



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Caption: The general pathway of xenobiotic glucuronidation.

Application in Bioanalysis: A Self-Validating Protocol

In pharmacokinetic and toxicological studies, the accurate quantification of drug metabolites is essential. Propyl β -D-glucuronide serves as an invaluable tool in this process. Often, analytical methods like LC-MS/MS are optimized to detect the parent drug (aglycone) rather than its various metabolites. Therefore, a common sample preparation step is the hydrolysis of glucuronide conjugates back to the parent compound using a β -glucuronidase enzyme. [5]

Experimental Protocol: Enzymatic Hydrolysis of Glucuronides in Urine

This protocol details a robust, self-validating method for hydrolyzing glucuronide metabolites in a urine matrix prior to solid-phase extraction (SPE) and LC-MS/MS analysis. The causality behind each step is explained to provide a deeper understanding.

Principle: β -glucuronidase specifically cleaves the β -glycosidic bond between the aglycone (parent drug) and the glucuronic acid moiety. This converts the polar metabolite back into the less polar parent drug, which can then be more effectively extracted and quantified. The use of a deuterated internal standard (like Propyl-d7 β -D-Glucuronide, if available)[6] is highly recommended to correct for matrix effects and variability in extraction and hydrolysis efficiency.

Materials:

- Urine samples (blank, quality control, and unknown)
- Propyl β -D-glucuronide (for method setup and as a control)
- β -Glucuronidase from *E. coli* or *Helix pomatia* (Sigma-Aldrich, Cat. No. G8420 or similar) [7]*
Phosphate or Acetate Buffer (e.g., 0.1 M, pH 6.8)
- Internal Standard (IS): A stable isotope-labeled analogue of the analyte of interest.
- Methanol (LC-MS grade)
- Formic Acid (LC-MS grade)
- SPE Cartridges (e.g., C18, chosen based on analyte properties)
- Centrifuge, vortex mixer, heating block/water bath

Procedure:

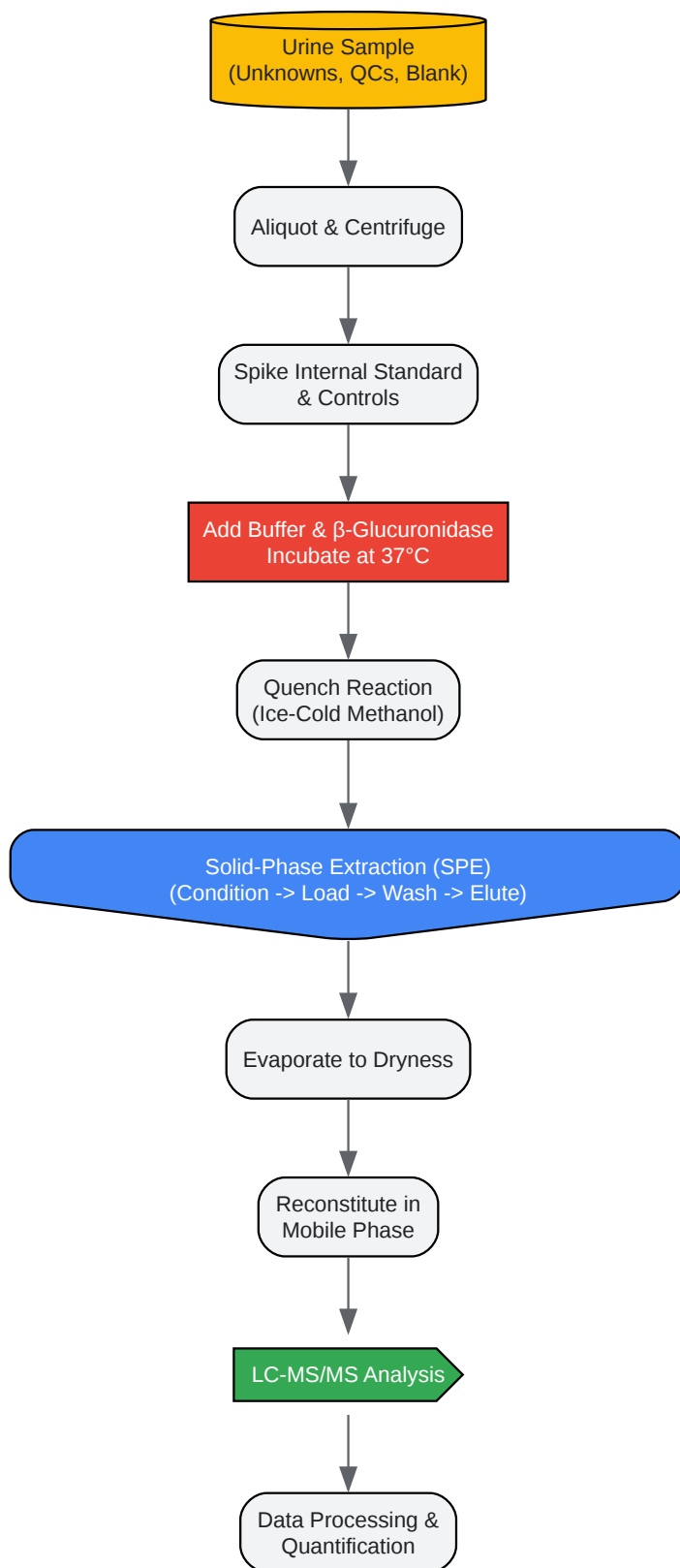
- **Sample Aliquoting:** Thaw urine samples to room temperature and vortex briefly. Centrifuge at 2000 x g for 5 minutes to pellet any precipitate. Aliquot 200 μ L of the supernatant into labeled microcentrifuge tubes.

- Causality: Centrifugation removes particulates that could clog SPE cartridges or interfere with the enzymatic reaction.
- Preparation of Controls (Trustworthiness Pillar):
 - Blank: 200 μ L of drug-free urine.
 - Positive Control (Hydrolysis Efficiency): 200 μ L of drug-free urine spiked with a known concentration of Propyl β -D-glucuronide or a glucuronide metabolite of the target drug.
 - Negative Control (Enzyme Activity): 200 μ L of drug-free urine spiked with the parent drug (aglycone). This sample is processed through the entire procedure to ensure the enzyme preparation does not degrade the parent drug.
- Internal Standard Addition: Add 20 μ L of the working Internal Standard solution to all tubes (except the blank, to which 20 μ L of buffer is added). Vortex briefly.
 - Causality: Adding the IS early accounts for analyte loss during all subsequent steps (hydrolysis, extraction, and injection).
- Enzymatic Hydrolysis:
 - Add 500 μ L of buffer (pH 6.8) to each tube.
 - Add 20 μ L of β -glucuronidase solution (e.g., 2500 units). The exact amount must be optimized empirically. [5] * Vortex gently and incubate at 37°C for 2 hours.
 - Causality: Incubation at 37°C provides the optimal temperature for most β -glucuronidase enzymes. The buffer maintains the optimal pH for enzymatic activity. [7]
- Reaction Quenching & Protein Precipitation: Add 200 μ L of ice-cold methanol to each tube to stop the enzymatic reaction. Vortex and centrifuge at 10,000 x g for 5 minutes.
 - Causality: Methanol denatures the enzyme, halting the reaction. This step also precipitates proteins that could interfere with downstream analysis.
- Solid-Phase Extraction (SPE):

- Condition the SPE cartridge according to the manufacturer's protocol (e.g., with methanol followed by water).
- Load the supernatant from the previous step onto the cartridge.
- Wash the cartridge to remove interferences (e.g., with 5% methanol in water).
- Elute the analyte and IS with an appropriate organic solvent (e.g., methanol or acetonitrile).
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 100 µL of the mobile phase starting condition for your LC-MS/MS method.
 - **Causality:** Evaporation concentrates the analyte, increasing sensitivity. Reconstitution in the mobile phase ensures good peak shape during chromatographic separation.
- **LC-MS/MS Analysis:** Inject the reconstituted sample into the LC-MS/MS system for quantification.

Bioanalytical Workflow Diagram

The following diagram outlines the logical flow of the experimental protocol, from sample receipt to final data analysis.



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Caption: Workflow for glucuronide analysis in biological samples.

Conclusion

Propyl β -D-glucuronide is more than a simple molecule defined by its weight and formula. It is an essential analytical standard that provides a foundation for the reliable quantification of xenobiotic metabolites. Its application within a well-controlled, self-validating protocol, as described herein, enables researchers in pharmacology and toxicology to generate high-integrity data. A thorough understanding of its properties and the biochemical context of glucuronidation is indispensable for professionals dedicated to advancing drug development and ensuring patient safety.

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